

Compound Identification and Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Kgp-IN-1

Cat. No.: S12899788

Get Quote

The table below summarizes the key information available for **Kgp-IN-1** hydrochloride.

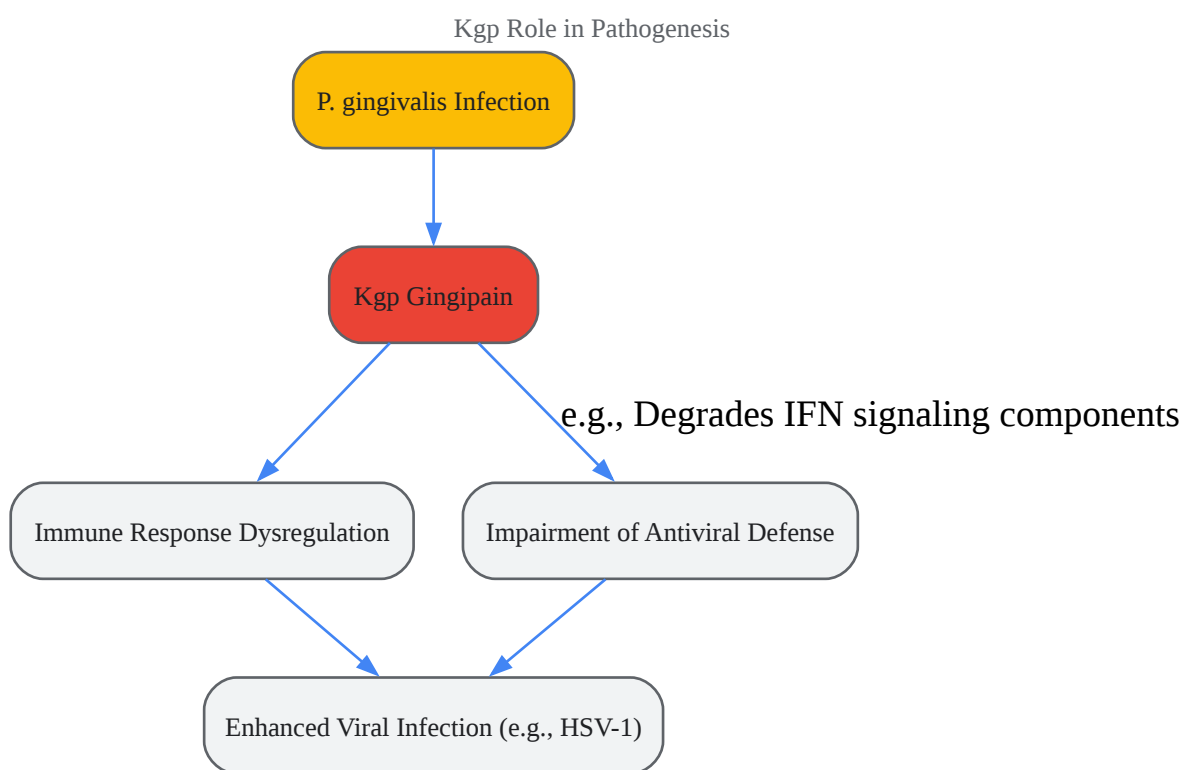
Property	Description
Name	Kgp-IN-1 hydrochloride
CAS Number	2097865-47-7 [1]
Molecular Formula	C ₁₉ H ₂₅ ClF ₄ N ₄ O ₃ [1]
Molecular Weight	468.87 g/mol [1]
Supplier	MedChemExpress (MCE) [1]
Primary Stated Target	Arginine-specific gingipain (Rgp) [1]
Source Patent	WO2017201322A1, compound 13-R [1]
Physical Form	White to off-white solid [1]
Solubility	125 mg/mL in DMSO (266.60 mM) [1]

Critical Note on Target Specificity

The commercial information for **Kgp-IN-1 hydrochloride** explicitly defines it as an **arginine-specific gingipain (Rgp) inhibitor** [1]. This is a crucial point of confusion, as the name "**Kgp-IN-1**" suggests it should inhibit the lysine-specific gingipain (Kgp). You must verify the true specificity of this compound through primary literature before designing any experiments, as its name appears to be misleading.

Biological Context of Gingipains

To illustrate the potential therapeutic rationale for developing a Kgp inhibitor, the diagram below shows the role of Kgp in the pathogenesis of *Porphyromonas gingivalis*, based on general scientific research [2] [3].



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Kgp-IN-1 hydrochloride | Rgp Inhibitor [medchemexpress.com]
2. Lys-specific gingipain (Kgp) of P. gingivalis promotes viral ... [pmc.ncbi.nlm.nih.gov]
3. Microbial Degradation of Cellular Kinases Impairs Innate ... [nature.com]

To cite this document: Smolecule. [Compound Identification and Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12899788#kgp-in-1-foundational-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com